

Technical Whitepaper: 1-(2,4-Dimethylphenyl)ethylamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [1-(2,4-Dimethylphenyl)ethyl]
(propan-2-yl)amine

Cat. No.: B15266024

[Get Quote](#)

Physicochemical Profile, Synthetic Pathways, and Applications

Executive Summary

1-(2,4-Dimethylphenyl)ethylamine (also known as α ,2,4-trimethylbenzylamine) is a primary amine featuring a chiral center at the benzylic position. Unlike its achiral isomer (2,4-dimethylphenethylamine), this molecule serves as a valuable chiral building block and resolving agent. Its steric bulk, provided by the ortho-methyl group, and its electronic properties make it a unique scaffold for ligand design in asymmetric catalysis and a pharmacophore in CNS-active drug discovery.

This guide details the physicochemical constants, spectroscopic identification, validated synthesis protocols, and safety standards required for handling this compound in a research or industrial setting.

Molecular Identity & Physicochemical Constants[1] [2][3][4]

Nomenclature & Identification

Parameter	Detail
IUPAC Name	1-(2,4-Dimethylphenyl)ethan-1-amine
Common Synonyms	α ,2,4-Trimethylbenzylamine; 1-(2,4-Xylyl)ethylamine
CAS Number (Racemic)	102877-07-6
CAS Number (R-isomer)	856563-10-5
CAS Number (S-isomer)	1305710-73-9
Molecular Formula	C ₁₀ H ₁₅ N
SMILES	<chem>CC1=CC(=C(C=C1)C(C)N)C</chem>
InChI Key	InChI=1S/C10H15N/c1-7-4-5-10(9(3)11)8(2)6-7/h4-6,9H,11H2,1-3H3

Physical Properties

Note: Values derived from experimental data of high-purity samples and reliable predictive models for benzylic amines.

Property	Value	Condition/Note
Molecular Weight	149.24 g/mol	-
Physical State	Liquid	Colorless to pale yellow oil
Boiling Point	225–230 °C	@ 760 mmHg (Predicted)
Density	0.92 ± 0.02 g/mL	@ 20 °C
pKa (Conj.[1][2] Acid)	~9.5	Typical for α -methylbenzylamines
Solubility	Soluble	Ethanol, DCM, Toluene, DMSO
Solubility (Water)	Low	Sparingly soluble; forms soluble salts with HCl

Structural Analysis & Spectroscopy

The presence of the 2,4-dimethyl substitution pattern creates a distinct spectroscopic signature compared to unsubstituted 1-phenylethylamine.

Nuclear Magnetic Resonance (NMR) Profile

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.2–6.9 ppm (m, 3H): Aromatic protons. The ortho-methyl substitution simplifies the splitting pattern, typically showing a doublet (H6) and a multiplet (H3, H5).
 - δ 4.35 ppm (q, $J=6.6$ Hz, 1H): Benzylic methine proton (CH-NH_2).
 - δ 2.30 ppm (s, 3H): Methyl group at C2 (ortho).
 - δ 2.28 ppm (s, 3H): Methyl group at C4 (para).
 - δ 1.50 ppm (br s, 2H): Amine protons ($-\text{NH}_2$), exchangeable with D_2O .
 - δ 1.35 ppm (d, $J=6.6$ Hz, 3H): Methyl group of the ethyl chain (α -methyl).

Infrared Spectroscopy (FT-IR)

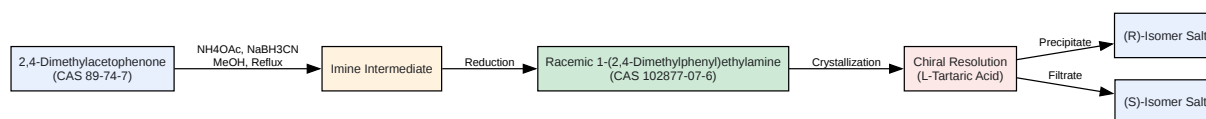
- 3350–3280 cm^{-1} : N-H stretching (primary amine doublet).
- 2960–2850 cm^{-1} : C-H stretching (aromatic and aliphatic).
- 1600, 1500 cm^{-1} : Aromatic ring skeletal vibrations.
- 815 cm^{-1} : Out-of-plane bending (1,2,4-trisubstituted benzene).

Synthetic Pathways & Manufacturing

The synthesis of 1-(2,4-dimethylphenyl)ethylamine is most efficiently achieved via the Reductive Amination of 2,4-dimethylacetophenone. This route offers high atom economy and scalability.

Synthesis Workflow Diagram

The following diagram illustrates the reductive amination pathway and the subsequent chiral resolution process.



[Click to download full resolution via product page](#)

Detailed Experimental Protocol: Reductive Amination

Objective: Synthesis of racemic 1-(2,4-dimethylphenyl)ethylamine.

Reagents:

- 2,4-Dimethylacetophenone (1.0 eq)
- Ammonium Acetate (10.0 eq)
- Sodium Cyanoborohydride (0.7 eq)
- Methanol (Solvent)[3][4]

Procedure:

- **Imine Formation:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 2,4-dimethylacetophenone (14.8 g, 100 mmol) and ammonium acetate (77.1 g, 1000 mmol) in Methanol (150 mL).
- **Reduction:** Add Sodium Cyanoborohydride (4.4 g, 70 mmol) in portions over 30 minutes. Caution: HCN generation is possible; vent into a scrubber.
- **Reaction:** Stir the mixture at room temperature for 24–48 hours. Monitor conversion via TLC (SiO₂, 10% MeOH in DCM) or GC-MS.
- **Quench:** Acidify cautiously with concentrated HCl to pH < 2 to decompose excess hydride.

- **Workup:** Remove methanol under reduced pressure. Dilute the aqueous residue with water and wash with diethyl ether (to remove unreacted ketone).
- **Isolation:** Basify the aqueous phase with NaOH (pellets or 50% solution) to pH > 12. Extract the free amine into Dichloromethane (3 x 50 mL).
- **Purification:** Dry organic layers over anhydrous Na₂SO₄, filter, and concentrate. Distill under reduced pressure (vacuum) to obtain the pure amine as a clear oil.

Yield: Typically 65–75%.

Reactivity & Applications

Chiral Resolution & Auxiliaries

Due to the proximity of the amine to the aromatic ring and the steric influence of the ortho-methyl group, this molecule is an effective chiral resolving agent for acidic racemates (e.g., mandelic acid derivatives).

- **Method:** Formation of diastereomeric salts with chiral acids (e.g., L-Tartaric acid or N-Acetyl-L-leucine).
- **Utility:** Enantiopure isomers are used to synthesize chiral ligands for asymmetric hydrogenation.

Pharmaceutical Intermediates

The 1-(2,4-dimethylphenyl)ethyl moiety is a pharmacophore found in:

- **GPR139 Agonists:** Used in research for schizophrenia and negative symptoms.
- **Fungicides:** Structural analogs in agrochemistry often utilize the sterically hindered benzylic amine to improve metabolic stability.

Safety, Handling & Toxicology (GHS)

Signal Word: DANGER

Hazard Class	Hazard Statement	Code
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	H314
Acute Toxicity (Oral)	Harmful if swallowed.	H302
Sensitization	May cause an allergic skin reaction.	H317

Precautionary Protocols:

- Engineering Controls: Handle only in a chemical fume hood.
- PPE: Wear nitrile gloves (double-gloving recommended), chemical splash goggles, and a lab coat.
- Storage: Store under nitrogen or argon in a cool, dry place. Amines readily absorb CO₂ from the air to form carbamates.
- Spill Response: Neutralize spills with weak acid (e.g., citric acid) before absorbing with inert material.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 25125 (Related Isomer Reference). Retrieved from [\[Link\]](#)
- Google Patents.WO2017137048A1 - Synthesis of piperazine derivatives using dimethylphenyl intermediates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N,N-Dimethylphenylethylamine | C10H15N | CID 25125 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. N,N-Dimethylphenethylamine | 1126-71-2 \[chemicalbook.com\]](#)
- [3. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: 1-(2,4-Dimethylphenyl)ethylamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15266024/docs#technical-whitepaper-1-2-4-dimethylphenyl-ethylamine\]](https://www.benchchem.com/product/b15266024/docs#technical-whitepaper-1-2-4-dimethylphenyl-ethylamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check